

Commercial Availability and Suppliers of 3,5-Dimethylpiperidine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Dimethylpiperidine

Cat. No.: B146706

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Dimethylpiperidine (CAS No. 35794-11-7), also known as 3,5-Lupetidine, is a versatile heterocyclic amine that serves as a crucial building block in the synthesis of a wide range of chemical entities. Its unique structural features, including the presence of a chiral center and a secondary amine, make it a valuable intermediate in the development of pharmaceuticals, agrochemicals, and specialty materials.^{[1][2]} This technical guide provides an in-depth overview of the commercial availability of **3,5-Dimethylpiperidine**, details on its primary suppliers, and technical information relevant to its procurement and application in a research and development setting.

Physicochemical Properties

3,5-Dimethylpiperidine is a flammable, colorless to light yellow liquid with a characteristic amine odor.^{[3][4]} It is commercially available primarily as a mixture of its cis and trans isomers.^[2] The properties of these isomers can influence reaction outcomes, making the isomeric ratio a critical parameter for consideration in synthetic applications.^[5]

Commercial Suppliers and Product Specifications

A variety of chemical suppliers offer **3,5-Dimethylpiperidine**, typically as a mixture of isomers and with a purity of 98% or higher. The following table summarizes the offerings from several

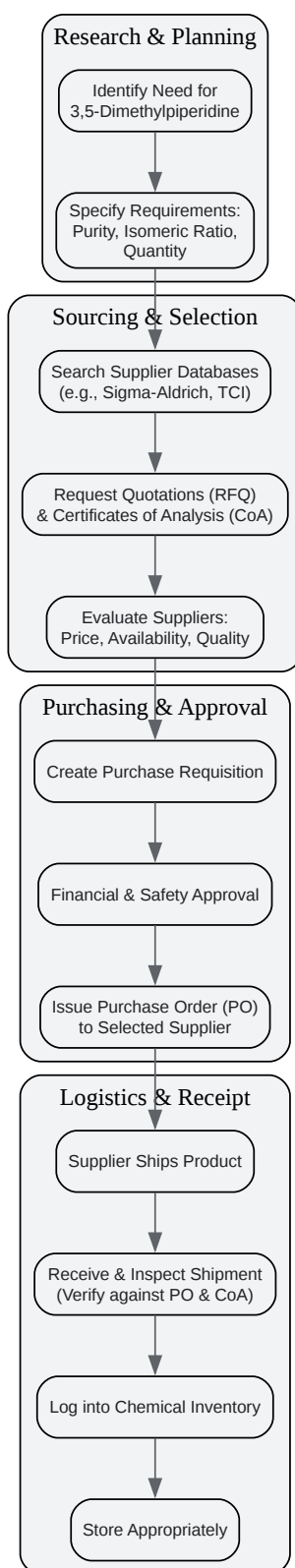
prominent suppliers. It is important to note that while many suppliers list the product as a cis/trans mixture, the specific ratio is not always detailed on product pages but may be available on the Certificate of Analysis (CoA). A commonly cited commercial isomeric ratio is approximately 4:1 (cis:trans).[6]

Supplier	Product Name	Purity	Isomeric Composition	CAS Number
Sigma-Aldrich (Merck)	3,5-Dimethylpiperidine, mixture of cis and trans	≥99%	Mixture of cis and trans	35794-11-7
TCI America	3,5-Dimethylpiperidine (cis- and trans-mixture)	>98.0% (GC)	Mixture of cis and trans	35794-11-7
Chem-Impex	3,5-Dimethylpiperidine (cis- and trans-mixture)	≥ 99% (GC)	Mixture of cis and trans	35794-11-7
Tocopharm	3,5-Dimethylpiperidine	≥99%	Mixture of cis and trans	35794-11-7
TUODA INDUSTRY LIMITED	3,5-Dimethylpiperidine	≥99.0% (GC)	Not Specified	35794-11-7
Santa Cruz Biotechnology	3,5-Dimethylpiperidine, mixture of cis and trans	Not Specified	Mixture of cis and trans	35794-11-7
Fengchen Group Co., Ltd	3,5-Dimethylpiperidine BP EP USP	Not Specified	Not Specified	35794-11-7

Note: Purity and isomeric composition are subject to batch-to-batch variability. Researchers should always consult the supplier's Certificate of Analysis for the most accurate information.

Procurement Workflow for Research Chemicals

The acquisition of specialized chemicals like **3,5-Dimethylpiperidine** for research and development follows a structured procurement process. This workflow ensures that the correct compound, quality, and quantity are obtained in a timely and compliant manner.



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Caption: Procurement workflow for acquiring **3,5-Dimethylpiperidine**.

Key Applications and Experimental Protocols

3,5-Dimethylpiperidine is a key intermediate in the synthesis of the macrolide antibiotic Tilmicosin.^{[1][7]} Tilmicosin is used in veterinary medicine to treat respiratory diseases.^[8] The synthesis involves the reductive amination of the C-20 aldehyde group of desmycosin with **3,5-dimethylpiperidine**.^[1]

Example Experimental Protocol: Synthesis of Tilmicosin via Reductive Amination

This protocol is adapted from the general procedures described in the literature for the synthesis of Tilmicosin and related derivatives.^[1]

Objective: To synthesize 20-deoxo-20-(3,5-dimethylpiperidin-1-yl)desmycosin (Tilmicosin) from desmycosin.

Materials:

- Desmycosin
- **3,5-Dimethylpiperidine** (cis/trans mixture)
- Sodium cyanoborohydride (NaBH_3CN) or Formic Acid (HCOOH)
- Methanol (MeOH) or other suitable solvent
- Glacial acetic acid (optional, to adjust pH)
- Dichloromethane (for extraction)
- Saturated sodium bicarbonate solution (for workup)
- Brine (for workup)
- Anhydrous sodium sulfate (for drying)
- Silica gel for column chromatography

- Solvents for chromatography (e.g., dichloromethane/methanol gradient)

Procedure:

- Dissolution: In a round-bottom flask, dissolve desmycosin (1 equivalent) in methanol.
- Addition of Amine: To the stirred solution, add **3,5-dimethylpiperidine** (a slight excess, e.g., 1.2-1.5 equivalents).
- pH Adjustment (if using NaBH_3CN): If necessary, adjust the pH of the mixture to approximately 6 by the dropwise addition of glacial acetic acid.
- Addition of Reducing Agent:
 - Method A (Sodium Cyanoborohydride): Add sodium cyanoborohydride (a slight excess, e.g., 1.5 equivalents) portion-wise to the reaction mixture.
 - Method B (Formic Acid): Add formic acid (a slight excess) to the reaction mixture. This serves as both the acid catalyst and the reducing agent.
- Reaction Monitoring: Stir the reaction mixture at room temperature. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material (desmycosin) is consumed.
- Workup:
 - Quench the reaction by adding water.
 - Concentrate the mixture under reduced pressure to remove the methanol.
 - Partition the residue between dichloromethane and a saturated aqueous solution of sodium bicarbonate.
 - Separate the organic layer. Extract the aqueous layer two more times with dichloromethane.
 - Combine the organic extracts, wash with brine, and dry over anhydrous sodium sulfate.

- Purification:
 - Filter off the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
 - Purify the crude product by silica gel column chromatography, eluting with a suitable solvent system (e.g., a gradient of methanol in dichloromethane) to yield pure Tilmicosin.
- Characterization: Confirm the identity and purity of the final product using analytical techniques such as NMR spectroscopy and Mass Spectrometry.

Conclusion

3,5-Dimethylpiperidine is a readily available chemical intermediate from a multitude of suppliers, making it an accessible building block for researchers in drug discovery and chemical synthesis. Its utility is highlighted by its role in the production of the veterinary antibiotic Tilmicosin. When procuring this reagent, it is essential for researchers to consider not only the purity but also the isomeric composition, as this can have a significant impact on the stereochemical outcome of subsequent reactions. By following a systematic procurement process and utilizing established synthetic protocols, scientists can effectively incorporate **3,5-dimethylpiperidine** into their research and development programs.

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- To cite this document: BenchChem. [Commercial Availability and Suppliers of 3,5-Dimethylpiperidine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146706#commercial-availability-and-suppliers-of-3-5-dimethylpiperidine]

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